Introduction: Situating 2-Methylstilbene within the Stilbenoid Framework

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Compound of Interest

Compound Name:	*2-Methylstilbene*
CAS No.:	*74685-42-0*
Cat. No.:	*B1583567*

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Stilbenes, a class of organic compounds defined by a 1,2-diphenylethylene core, represent a cornerstone of research in medicinal chemistry, materials science, and biology. The name itself, derived from the Greek stilbos ("shining"), alludes to their often fluorescent properties.[1] In nature, hydroxylated stilbene derivatives (stilbenoids) function as phytoalexins—defensive compounds produced by plants in response to environmental stressors like pathogens or UV radiation.[2] The most renowned member of this family, resveratrol, has been extensively studied for its antioxidant and anti-inflammatory activities.[3]

The stilbene scaffold is remarkably versatile, allowing for chemical modifications that can profoundly alter its biological and physical properties.[4] The introduction of substituents, such as a methyl group, can influence stereochemistry, lipophilicity, and metabolic stability, thereby creating new avenues for research and application. This guide focuses specifically on **2-Methylstilbene**, a methylated derivative where a methyl group is substituted at the ortho position of one of the phenyl rings. We will provide an in-depth examination of its chemical identity, physical properties, synthesis, and safety protocols, contextualized within the broader potential of the stilbene chemical class for researchers in drug discovery and materials science.

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Chemical Identity and Physicochemical Properties

2-Methylstilbene, like its parent compound, can exist as two geometric isomers: (E) (trans) and (Z) (cis). The (E)-isomer is thermodynamically more stable due to reduced steric hindrance between the aromatic rings, making it the more commonly synthesized and studied form.[5][6] The physical properties of the (E)-isomer are summarized below.

Property	Value	Source(s)
CAS Number	74685-42-0	[7][8]
IUPAC Name	1-methyl-2-[(E)-2-phenylethenyl]benzene	[7][8]
Synonyms	(E)-2-Methylstilbene, 1-Methyl-2-styrylbenzene	[7][8]
Molecular Formula	$C_{15}H_{14}$	[7]
Molecular Weight	194.27 g/mol	[7]
Melting Point	33 °C	[9]
Boiling Point	Data not readily available	[10]
Solubility	Insoluble in water; soluble in organic solvents (e.g., ethers, benzene).	[11][12]
Appearance	White to cream crystalline solid (inferred from related compounds).	[13]

Note: The boiling point for the isomeric α-Methylstilbene has been reported as 285 °C at 756 Torr.[14] However, this value should not be used for **2-Methylstilbene** as substitution patterns significantly alter physical properties.

Synthesis Methodologies: A Scientist's Perspective

The synthesis of stilbene derivatives is a well-established field, with several robust methods available to the modern chemist. The choice of method is often dictated by the desired

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stereoselectivity (preference for the E or Z isomer), the availability of starting materials, and tolerance for various functional groups.

The Heck Reaction

The Palladium-catalyzed Heck reaction is a powerful tool for C-C bond formation. For **2-Methylstilbene**, this typically involves the coupling of an aryl halide (e.g., 2-methyliodobenzene) with styrene in the presence of a palladium catalyst and a base. This method generally favors the formation of the more stable (E)-isomer.

Causality in Protocol Design:

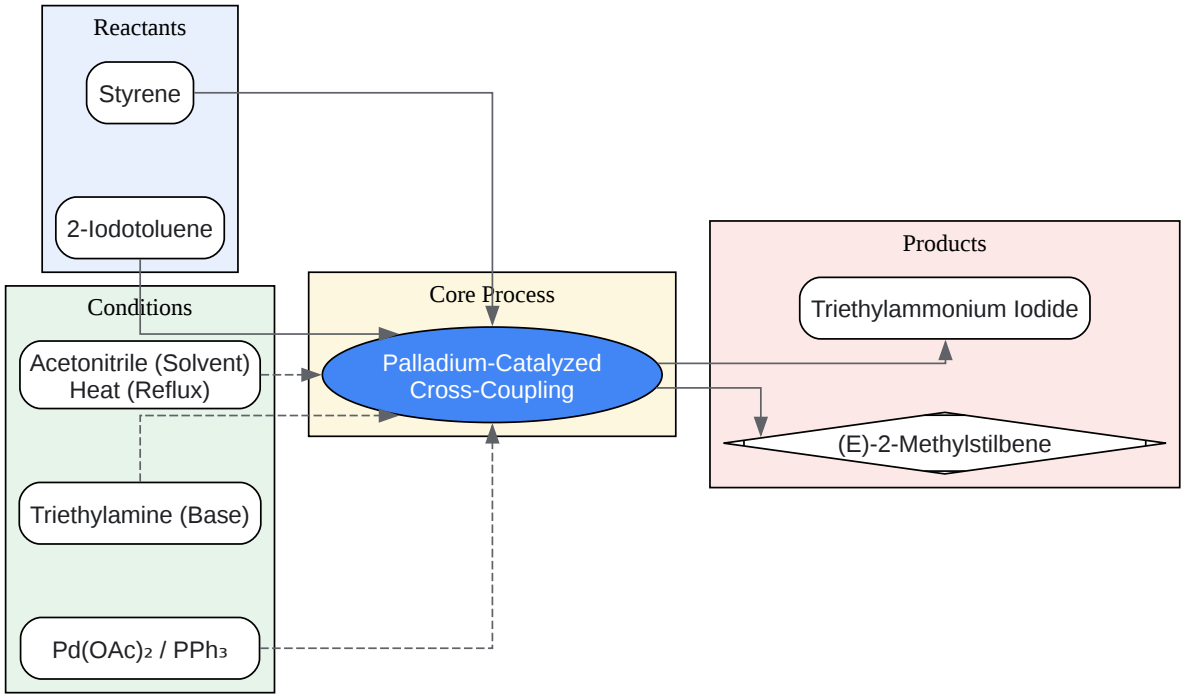
- Catalyst: Palladium acetate is a common choice due to its reliability and commercial availability. The catalyst is the engine of the reaction, enabling the oxidative addition and reductive elimination steps that form the new C-C bond.
- Ligand: A phosphine ligand (e.g., triphenylphosphine) is often added to stabilize the palladium catalyst, prevent its precipitation as palladium black, and modulate its reactivity.
- Base: A base, such as triethylamine, is crucial to neutralize the hydrogen halide (e.g., H-I) produced during the reaction cycle, thereby regenerating the active catalyst.
- Solvent: A high-boiling polar aprotic solvent like DMF or acetonitrile is used to ensure all reactants remain in solution at the elevated temperatures required for the reaction to proceed efficiently.

Experimental Protocol: Heck Reaction

- To a dry, inert-atmosphere flask, add 2-iodotoluene (1.0 eq), styrene (1.2 eq), palladium(II) acetate (0.02 eq), and triphenylphosphine (0.04 eq).
- Add anhydrous acetonitrile as the solvent.
- Add triethylamine (2.0 eq) to the mixture.
- Heat the reaction mixture to reflux (approx. 82 °C) and monitor by TLC or GC-MS.
- Upon completion, cool the mixture to room temperature and filter to remove palladium salts.

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- Evaporate the solvent under reduced pressure.
- Purify the crude residue via column chromatography on silica gel using a nonpolar eluent (e.g., hexanes) to yield (E)-**2-Methylstilbene**.



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Caption: General workflow for the synthesis of (E)-**2-Methylstilbene** via the Heck reaction.

The Wittig Reaction

The Wittig reaction is another classic and highly versatile method for alkene synthesis.[15] It involves the reaction of a phosphonium ylide with an aldehyde or ketone. To synthesize **2-Methylstilbene**, one could react benzyltriphenylphosphonium bromide with 2-

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methylbenzaldehyde, or 2-methylbenzyltriphenylphosphonium bromide with benzaldehyde. The choice of reactants can influence the stereochemical outcome, although Wittig reactions with non-stabilized ylides often yield a mixture of isomers, with the (Z)-isomer frequently predominating.

Predicted Spectroscopic Profile

While a comprehensive, peer-reviewed spectroscopic dataset for **2-Methylstilbene** is not readily available in common databases, its structure allows for an accurate prediction of its key spectral features. This predictive analysis is an essential skill for researchers verifying a synthesis or identifying an unknown compound.

^{1}H NMR (Proton NMR):

- Methyl Protons (-CH_3): A sharp singlet is expected around δ 2.3-2.4 ppm.
- Vinylic Protons (-CH=CH-): Two doublets are expected in the δ 6.8-7.5 ppm region. For the (E)-isomer, the coupling constant (J-value) between these protons would be large, typically 15-18 Hz, which is characteristic of a trans-alkene.
- Aromatic Protons (Ar-H): A complex multiplet pattern is expected between δ 7.1-7.6 ppm, integrating to 9 protons. The protons on the unsubstituted phenyl ring and the substituted tolyl ring will have distinct chemical shifts and coupling patterns.

^{13}C NMR (Carbon NMR):

- The molecule is asymmetric, so 15 distinct carbon signals are expected.
- Methyl Carbon (-CH_3): One signal in the aliphatic region, around δ 20-25 ppm.
- Vinylic Carbons (-C=C-): Two signals in the alkene region, typically δ 125-135 ppm.
- Aromatic Carbons (Ar-C): Twelve signals in the aromatic region (δ 120-140 ppm). This includes four quaternary carbons (two C-C=, one C-CH_3, and one C-H on the substituted ring, plus two C-H on the unsubstituted ring).

IR (Infrared) Spectroscopy:

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- ~3050-3020 cm^{-1}: Aromatic and vinylic C-H stretching.[16]
- ~2950-2850 cm^{-1}: Aliphatic C-H stretching from the methyl group.[16]
- ~1600 cm^{-1} & ~1490 cm^{-1}: Aromatic C=C stretching.
- ~1650 cm^{-1}: Alkene C=C stretching (can be weak).
- ~965 cm^{-1}: A strong C-H out-of-plane bending band, characteristic of a trans-disubstituted alkene, is a key diagnostic peak for the (E)-isomer.[16]

Mass Spectrometry (MS):

- The electron ionization (EI) mass spectrum is expected to show a strong molecular ion peak (M^+) at m/z = 194, corresponding to the molecular weight of $C_{15}H_{14}$.

Potential Applications and Research Context

While specific applications for **2-Methylstilbene** are not widely documented, its structural class is of significant interest in several research fields. Stilbene derivatives are recognized for their broad spectrum of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[2][17][18]

- Scaffold for Drug Discovery: The stilbene backbone is considered a "privileged structure" in medicinal chemistry. The introduction of the methyl group in **2-Methylstilbene** alters its steric and electronic profile compared to resveratrol or unsubstituted stilbene. This makes it a valuable candidate for synthesis and screening in drug development programs, particularly in oncology and inflammation research where stilbenoids have shown promise.[2][3]
- Materials Science: The conjugated π-system of stilbenes gives rise to their characteristic fluorescence.[1] These photophysical properties are exploited in the development of organic light-emitting diodes (OLEDs), fluorescent dyes, and molecular switches.[19] The methylation pattern can be used to fine-tune these optical properties, suggesting a potential role for **2-Methylstilbene** in materials science research.

Safety and Handling

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As a member of the stilbene family, **2-Methylstilbene** should be handled with standard laboratory precautions for chemical solids. While a specific toxicity profile is not established, the following guidelines are based on data for related aromatic compounds.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- First Aid:
  - In case of skin contact: Wash off with soap and plenty of water.
  - In case of eye contact: Flush eyes with water as a precaution.
  - If inhaled: Move the person into fresh air.
  - If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.

Always consult the specific Safety Data Sheet (SDS) provided by the supplier before use.

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